

Synthesis of n-Heptyl Methyl Sulfide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Executive Summary

n-Heptyl methyl sulfide (1-(methylsulfanyl)heptane) is a straight-chain thioether utilized as a hydrophobic intermediate in organic synthesis and a flavoring agent in the fragrance industry due to its characteristic sulfurous, earthy notes.^[1] Its synthesis primarily relies on

nucleophilic substitution.^[1]

This guide details two validated synthetic routes:

- Route A (Standard Laboratory Scale): Methylation of 1-heptanethiol using methyl iodide.
- Route B (Scale-Up/Green): Nucleophilic substitution of 1-bromoheptane using sodium methanethiolate.

Both protocols prioritize yield maximization (>85%) and stringent odor abatement strategies essential for handling volatile organosulfur compounds.^[1]

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

The following physicochemical data serves as the baseline for reaction monitoring and product characterization.

Property	Value	Notes
IUPAC Name	1-(Methylsulfanyl)heptane	
CAS Number	2405-21-2 (or 20291-61-6)	
Molecular Formula		
Molecular Weight	146.29 g/mol	
Boiling Point	~192–195 °C	Extrapolated from homologs (Hexyl-S-Me: 171°C; Octyl-S-Me: 218°C)
Density	0.845 g/mL	at 25 °C (Typical for alkyl sulfides)
Refractive Index		
Solubility	Immiscible in water; Soluble in EtOH, , Acetone	
Odor Profile	Sulfurous, earthy, vegetative	High Potency (Handle in fume hood)

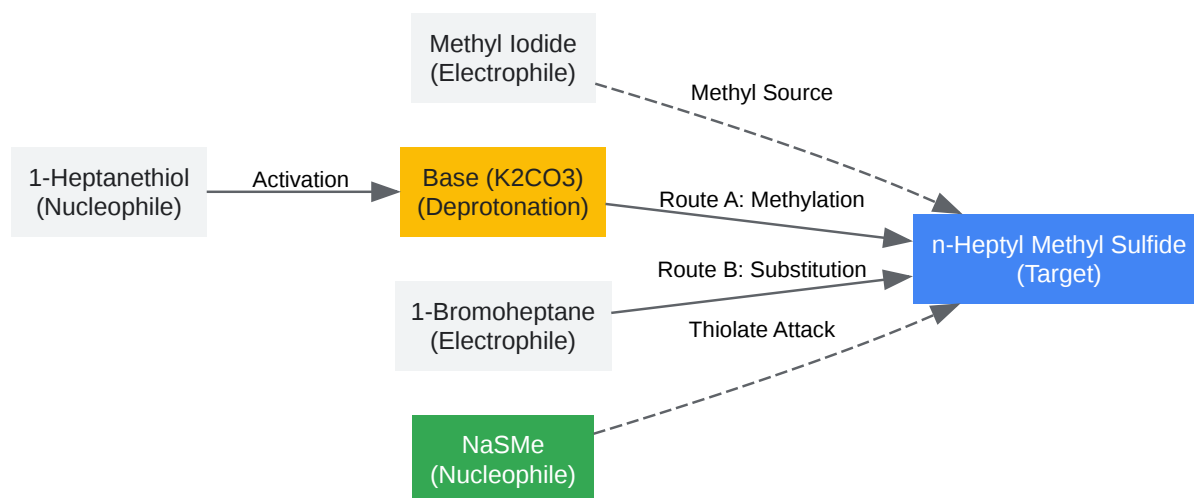
Strategic Retrosynthetic Analysis

To synthesize **n-heptyl methyl sulfide** (

), we analyze the disconnection of the Carbon-Sulfur bonds.[1] The choice of route depends on reagent availability and scale.[1]

Mechanism Visualization

The following diagram illustrates the mechanistic logic for both chosen routes, relying on displacement.



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Figure 1: Dual pathway analysis showing the convergence of thiol methylation (Route A) and halide substitution (Route B) toward the target thioether.

Protocol A: Methylation of 1-Heptanethiol (Lab Scale)

Context: This is the preferred method for small-scale (gram-level) synthesis due to the high reactivity of methyl iodide and the mild conditions provided by potassium carbonate.^[1]

Reagents

- 1-Heptanethiol (1.0 eq)
- Methyl Iodide (MeI) (1.2 eq) Caution: Carcinogen
- Potassium Carbonate () (1.5 eq), anhydrous
- Solvent: Acetone (Reagent Grade) or DMF (for faster kinetics)

Step-by-Step Methodology

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Purge with Nitrogen () to prevent thiol oxidation to disulfide.^[1]
- Solvation: Add 1-Heptanethiol (e.g., 50 mmol) and anhydrous Acetone (100 mL).
- Activation: Add powdered anhydrous (75 mmol) in a single portion. Stir for 15 minutes at room temperature (RT) to facilitate partial deprotonation.
- Addition: Cool the flask to 0°C (ice bath). Add Methyl Iodide (60 mmol) dropwise via syringe over 10 minutes.^[1]
 - Why? The reaction is exothermic.^[1] Cooling prevents volatilization of MeI (BP 42°C).^[1]
- Reaction: Allow the mixture to warm to RT and stir for 4–6 hours. Monitor by TLC (Hexane eluent) or GC-MS.^[1]
- Workup:
 - Filter off the solid inorganic salts (, excess).^[1]
 - Concentrate the filtrate under reduced pressure (Rotavap).^[1] Note: The product has a high boiling point, but do not use high vacuum initially to avoid losing product if MeI remains.
- Purification: Dissolve residue in , wash with 10% NaOH (to remove unreacted thiol) and Brine. Dry over and distill.

Protocol B: Nucleophilic Substitution with Sodium Methanethiolate (Scale-Up)

Context: This route avoids the use of methyl iodide (a high-hazard alkylating agent) and uses 1-bromoheptane, which is stable and inexpensive.^[1] It is ideal for larger batches.^[1]

Reagents

- 1-Bromoheptane (1.0 eq)
- Sodium Methanethiolate (NaSMe) (1.2 eq), solid
- Solvent: Ethanol (95%) or THF

Step-by-Step Methodology

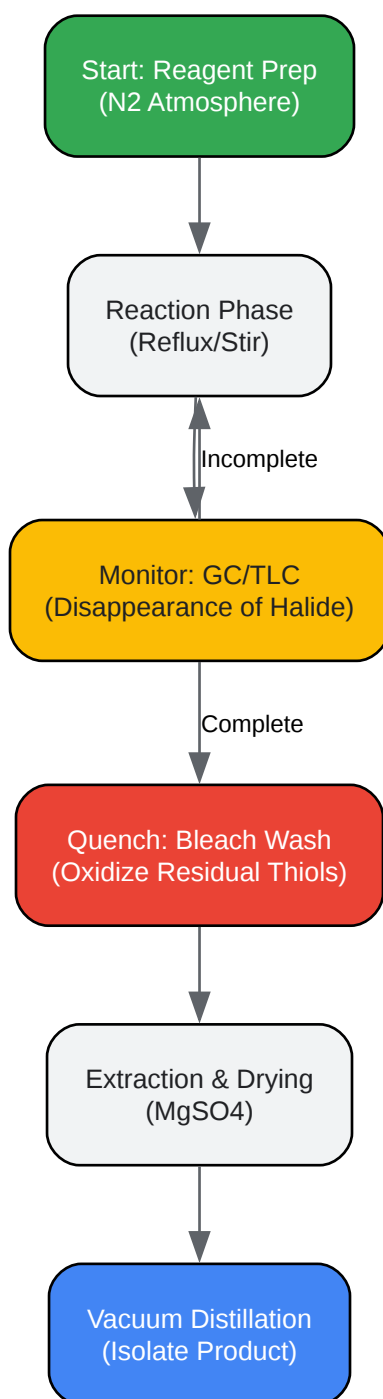
- Preparation: In a 3-neck flask equipped with a reflux condenser and dropping funnel, suspend Sodium Methanethiolate (1.2 eq) in Ethanol (0.5 M concentration relative to halide).
- Addition: Heat the solution to a gentle reflux (). Add 1-Bromoheptane dropwise over 30 minutes.
 - Why? Slow addition prevents runaway exotherms and ensures the thiolate nucleophile is always in excess relative to the local concentration of halide.^[1]
- Reflux: Maintain reflux for 3–5 hours.

will precipitate out of the solution as a white solid.^[1]
- Quench & Extraction:
 - Cool to RT. Pour the mixture into ice-cold water (5x reaction volume).
 - Extract with Hexanes or Dichloromethane ().^[1]

- Odor Control (Critical): Wash the organic layer with 5% Sodium Hypochlorite (Bleach) solution.^[1]
 - Mechanism:^[2]^[3]^[4] Bleach oxidizes any unreacted methanethiolate to sulfonate/sulfate, which is odorless and water-soluble, preventing stench release.^[1]
- Isolation: Dry organic layer (
) , filter, and concentrate. Vacuum distillation yields the pure sulfide.^[1]

Experimental Workflow & Process Control

The following diagram outlines the critical path for the synthesis, including the mandatory safety quench step.



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Figure 2: Operational workflow emphasizing the oxidative quench step for odor control.

Safety & Odor Abatement[1][17]

Working with organic sulfides requires strict adherence to safety protocols due to their potent odor and potential toxicity.^[1]

- Containment: All reactions must be performed in a functioning fume hood with a face velocity of >100 fpm.
- Glassware Decontamination: Do not wash glassware directly in the sink.^[1] Soak all glassware in a Bleach bath (10% NaClO) for 2 hours to oxidize residual sulfides before standard washing.^[1]
- Spill Management: In case of a spill, cover with absorbent material soaked in dilute bleach.^[1] Do not use acid, as this may generate toxic vapors.^{[1][5]}
- Waste Disposal: Segregate sulfur waste. Do not mix with acidic waste streams (risk of or MeSH evolution).^[1]

References

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